

Synthesis of 2-(4'-dibutylamino-2'-hydroxybenzoyl)benzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Anilino-6-dibutylamino-3-methylfluoran

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis of the precursor molecule 2-(4'-dibutylamino-2'-hydroxybenzoyl)benzoic acid, a compound of interest in various chemical and pharmaceutical research areas, including as an intermediate for thermal dyes and potentially in drug development.^{[1][2]} This document provides a comprehensive overview of the synthesis, including detailed experimental protocols adapted from analogous preparations, key quantitative data, and process visualizations.

Compound Overview and Properties

2-(4'-dibutylamino-2'-hydroxybenzoyl)benzoic acid (CAS 54574-82-2) is a benzophenone derivative characterized by a benzoic acid moiety, a hydroxyl group, and a dibutylamino substituent.^{[2][3]} Its chemical structure lends itself to applications where UV absorption and reactivity as a chemical intermediate are desired.

Table 1: Physicochemical Properties of 2-(4'-dibutylamino-2'-hydroxybenzoyl)benzoic acid

Property	Value	References
CAS Number	54574-82-2	[1][3][4][5][6][7][8][9][10][11]
Molecular Formula	C ₂₂ H ₂₇ NO ₄	[3][7][8][10][12]
Molecular Weight	369.45 g/mol	[3][7][8][9][10][12]
Appearance	White to off-white solid/powder	[3][6]
Melting Point	190-193 °C	[1][3][5][6][8][9][10]
Purity (Typical)	≥99%	[1][6][9][11]

Synthesis Pathway

The primary synthetic route to 2-(4'-dibutylamino-2'-hydroxybenzoyl)benzoic acid is a Friedel-Crafts acylation reaction between 3-(dibutylamino)phenol and phthalic anhydride. This reaction forms the carbon-carbon bond between the two aromatic rings, creating the benzophenone core structure.

Figure 1. Synthesis Pathway

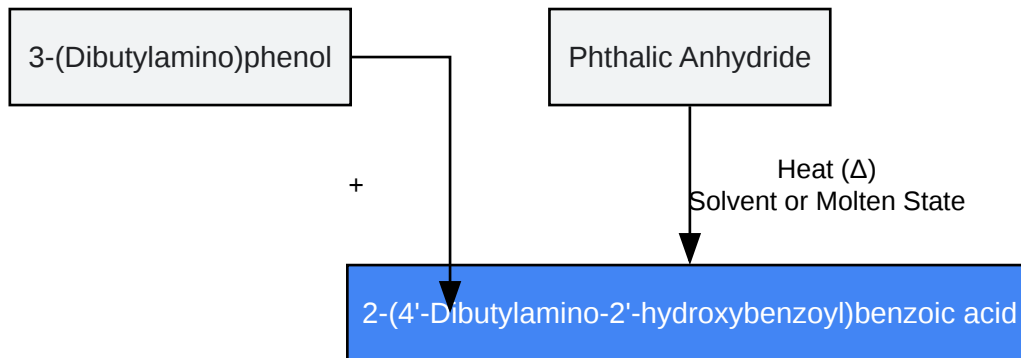
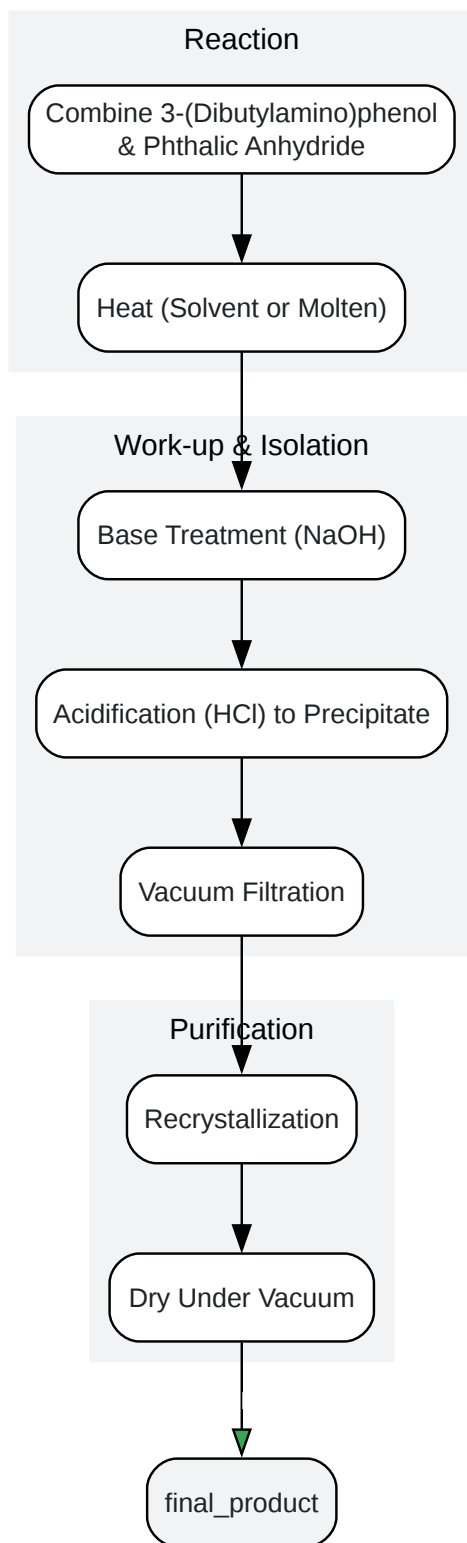


Figure 2. Experimental Workflow

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References

- 1. 2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid | 54574-82-2 [chemicalbook.com]
- 2. lookchem.com [lookchem.com]
- 3. 54574-82-2 CAS MSDS (2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. 2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid | C₂₂H₂₇NO₄ | CID 1910825 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 54574-82-2 | CAS DataBase [m.chemicalbook.com]
- 6. 2- 4-(Dibutylamino)-2-hydroxybenzoyl benzoic acid 99 54574-82-2 [sigmaaldrich.com]
- 7. 2- 4-(Dibutylamino)-2-hydroxybenzoyl benzoic acid 99 54574-82-2 [sigmaaldrich.com]
- 8. 2- 4-(Dibutylamino)-2-hydroxybenzoyl benzoic acid 99 54574-82-2 [sigmaaldrich.com]
- 9. 2-[4-(ジブチルアミノ)-2-ヒドロキシベンゾイル]安息香酸 99% | Sigma-Aldrich [sigmaaldrich.com]
- 10. 2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid Six Chongqing Chemdad Co. , Ltd [chemdad.com]
- 11. scbt.com [scbt.com]
- 12. GSRS [gsrs.ncats.nih.gov]
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